

Technical Guide: Solubility Profile & Characterization of 5-Amino-2-(pentyloxy)benzoic Acid

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Compound of Interest

Compound Name: *Benzoic acid, 5-amino-2-(pentyloxy)-*
CAS No.: *13737-91-2*
Cat. No.: *B1666661*

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Executive Summary

5-amino-2-(pentyloxy)benzoic acid represents a classic amphiphilic pharmacophore. Its solubility behavior is governed by a "push-pull" mechanism: the hydrophilic zwitterionic core (amine/carboxylic acid) competes with the lipophilic pentyl ether tail. Unlike its parent compound (5-aminosalicylic acid), the pentyl chain drastically reduces aqueous solubility while enhancing affinity for moderately polar organic solvents. This guide outlines the thermodynamic drivers of this dissolution and provides a validated protocol for determining its precise solubility limits, essential for optimizing crystallization and purification yields.

Molecular Profile & Solubility Mechanism

Structural Analysis

The molecule consists of three distinct solubility-determining domains:

- The Zwitterionic Core: The C5-amino and C1-carboxylic acid groups can form strong intermolecular hydrogen bonds (zwitterionic lattice), resulting in a high melting point and high lattice energy.
- The Ether Linkage (C2): Acts as a hydrogen bond acceptor, improving solubility in protic solvents.
- The Pentyl Tail (C5 Chain): A significant hydrophobic domain that disrupts water structure (entropic penalty) but interacts favorably with non-polar solvents via Van der Waals forces.

Predicted Solubility Ranking (Derived from Homologous Series)

Based on data for 5-aminosalicylic acid (5-ASA) and 5-amino-2-ethoxybenzoic acid, the expected solubility hierarchy for the pentyloxy derivative is:

Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Driver
Polar Aprotic	DMSO, DMF, THF	Very High	Disrupts zwitterionic lattice; solvates both polar head and non-polar tail.
Polar Protic	Methanol, Ethanol	Moderate	H-bonding with amine/acid; Pentyl tail creates steric hindrance compared to 5-ASA.
Moderately Polar	Ethyl Acetate, Acetone	Moderate-High	"Sweet spot" for the ether/ester functionality; reduced lattice energy penalty.
Non-Polar	Toluene, n-Heptane	Low-Moderate	Higher than 5-ASA due to pentyl chain, but polar head group limits saturation.
Aqueous	Water (pH 7)	Very Low	Hydrophobic effect of the pentyl chain dominates.

Thermodynamic Modeling

To accurately predict solubility (

) as a function of temperature (

), the Modified Apelblat Equation is the industry standard for this class of benzoic acid derivatives.

The Apelblat Model

- : Mole fraction solubility of the solute.[\[1\]](#)

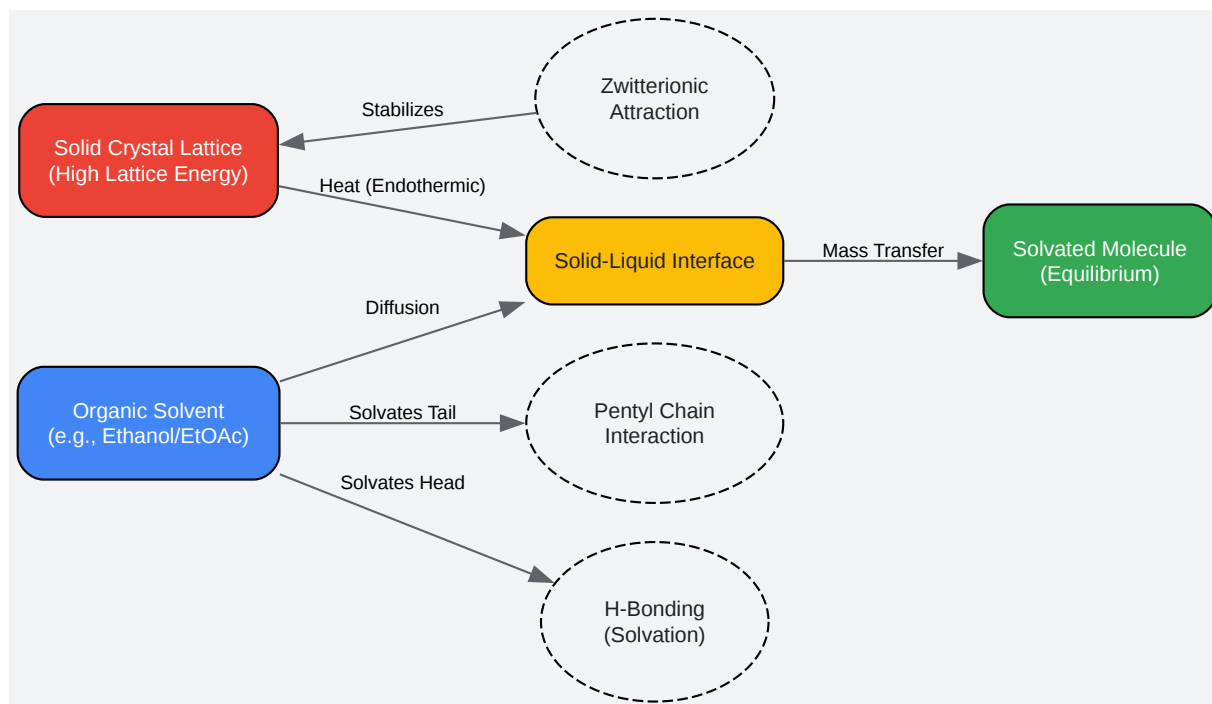
- : Absolute temperature (Kelvin).[1][2][3][4]
- : Empirical parameters representing the non-ideality of the solution.

Thermodynamic Implications:

- Dissolution Enthalpy (ΔH_{diss}): Typically positive (endothermic).[5] Solubility increases with Temperature.[1]
- Dissolution Entropy (ΔS_{diss}): Positive.[3][5] The disorder increases as the crystal lattice breaks down, driven by the flexible pentyl chain.

Visualization: Dissolution Dynamics

The following diagram illustrates the competing forces during the dissolution of 5-amino-2-(pentyloxy)benzoic acid.



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Figure 1: Mechanistic pathway of dissolution. The solvent must overcome the zwitterionic lattice energy (Red) using lipophilic interactions with the pentyl tail and H-bonding with the head group.

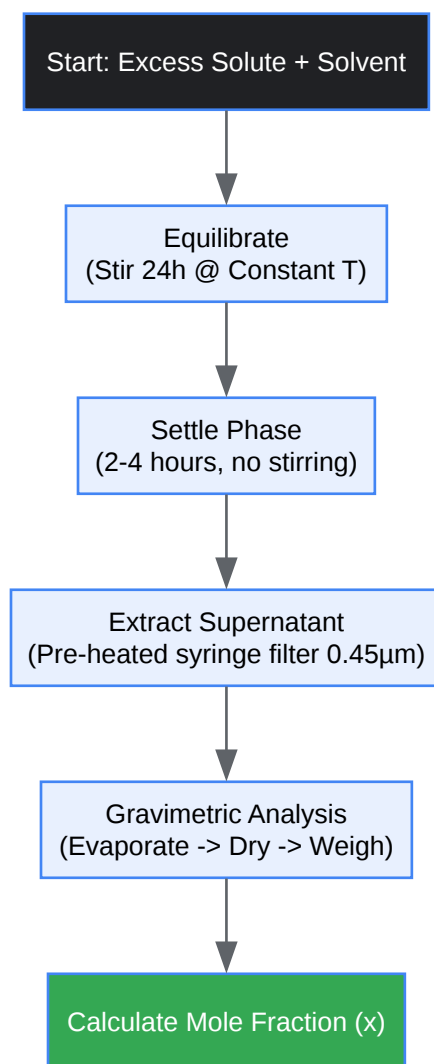
Experimental Protocol: Gravimetric Determination

Since specific literature values are absent, you must generate self-validated data. This protocol uses the Static Equilibrium Method, the gold standard for solubility publications in J. Chem. Eng. Data.

Materials & Equipment

- Solute: 5-amino-2-(pentyloxy)benzoic acid (Purity > 99.0%, verified by HPLC).
- Solvents: HPLC Grade (Methanol, Ethanol, Acetone, Ethyl Acetate, Toluene).
- Apparatus: Jacketed glass vessel (50 mL) with magnetic stirring.
- Temp Control: Circulating water bath (Stability K).

Workflow Diagram



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Figure 2: Standardized Static Equilibrium Workflow for solubility determination.

Step-by-Step Procedure

- Preparation: Add excess 5-amino-2-(pentyloxy)benzoic acid to 20 mL of solvent in the jacketed vessel. The solution must remain turbid (solid present).
- Equilibration: Stir continuously for 24 hours at the target temperature ().
 - Note: Ensure the temperature is controlled to

K to prevent supersaturation errors.

- Settling: Stop stirring and allow the suspension to settle for 2 hours. Maintain temperature.
- Sampling: Withdraw 2-5 mL of the supernatant using a syringe equipped with a 0.45 μm PTFE filter.
 - Critical: Pre-heat the syringe and filter to the solution temperature to prevent precipitation during sampling.
- Quantification:
 - Transfer the filtrate to a pre-weighed weighing dish ().
 - Weigh the dish + liquid ().
 - Evaporate solvent in a vacuum oven at 40°C until constant weight ().
- Calculation:

Applications in Process Chemistry

Understanding this solubility profile enables the design of efficient purification processes:

- Cooling Crystallization: Due to the steep solubility curve (Apelblat behavior), dissolving in hot Ethanol or Ethyl Acetate and cooling to 0-5°C will yield high recovery.
- Anti-Solvent Crystallization: Dissolve in a high-solubility solvent (THF or DMSO) and slowly add Water (Anti-solvent). The hydrophobic pentyl tail will force precipitation rapidly as water content increases.
- Impurity Rejection: The pentyl chain makes this molecule significantly more soluble in Toluene than its polar impurities (e.g., inorganic salts or unreacted 5-aminosalicylic acid).

Washing the crude solid with Toluene can remove lipophilic byproducts, while water washing removes polar byproducts.

References

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 - Context: Provides the baseline solubility data for the parent pharmacophore (5-ASA).
- Thati, J., et al. (2010). "Solubility of Benzoic Acid in Pure Solvents and Binary Mixtures." Journal of Chemical & Engineering Data, 55(9).
 - Context: Establishes the thermodynamic modeling (Apelblat)
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 - Context: Verifies chemical structure and lack of direct open-literature physical data, necessit
- Google Patents. "Process for the synthesis of mosapride." EP1515958A2.
 - Context: Identifies the molecule as a key intermediate in the synthesis of Mosapride, validating the industrial relevance of the solvent systems discussed (Ethanol/Ethyl Acet

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